

Physical properties of N-(2-Methoxyethyl)ethylamine

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Compound of Interest

Compound Name: **N-(2-Methoxyethyl)ethylamine**

Cat. No.: **B1581336**

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An In-Depth Technical Guide to the Physical Properties of **N-(2-Methoxyethyl)ethylamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(2-Methoxyethyl)ethylamine, with the CAS number 34322-82-2, is a secondary amine that serves as a valuable building block in organic synthesis.^[1] Its bifunctional nature, containing both a secondary amine and an ether linkage, makes it a versatile reagent for introducing the N-(2-methoxyethyl)ethyl moiety into more complex molecular structures.^[1] This guide provides a comprehensive overview of the key physical properties of **N-(2-Methoxyethyl)ethylamine**, detailed experimental protocols for their determination, and essential safety information, tailored for professionals in research and drug development.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **N-(2-Methoxyethyl)ethylamine** are crucial for its application in synthetic chemistry. These properties dictate the conditions required for reactions, purification, and storage. A summary of these properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO	[2][3][4]
Molecular Weight	103.17 g/mol	[3][4]
Appearance	Colorless to almost colorless clear liquid	[3][5]
Boiling Point	116 °C	[2][4][5]
Density	0.83 g/cm ³	[2][5]
Refractive Index	1.4040 - 1.4070	[2][5]
Flash Point	28 °C	
Purity	>97.0% (GC)	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of chemical identity. For **N-(2-Methoxyethyl)ethylamine**, various spectroscopic data are available.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR spectral data for **N-(2-Methoxyethyl)ethylamine** is available and can be used to confirm its molecular structure.[6]

Experimental Protocols for Physical Property Determination

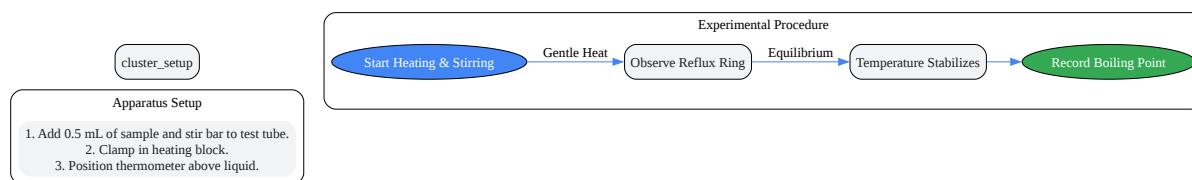
Accurate determination of physical properties is fundamental in chemical research. The following section details standardized, self-validating protocols for measuring the key physical constants of **N-(2-Methoxyethyl)ethylamine**.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a critical indicator of a liquid's purity. The micro-reflux method is suitable when only a small sample volume is available. The principle relies on observing the temperature at which the liquid and its vapor are in equilibrium at a given pressure.[7]

Methodology:

- Sample Preparation: Place approximately 0.5 mL of **N-(2-Methoxyethyl)ethylamine** into a small test tube.
- Apparatus Setup: Add a small magnetic stir bar for smooth boiling. Clamp the test tube in a heating block or oil bath.
- Thermometer Placement: Position a thermometer so that the bulb is just above the liquid's surface to measure the vapor temperature.
- Heating: Begin heating and stirring gently.
- Observation: Observe the refluxing liquid, visible as a ring of condensing vapor on the test tube walls.^[8] The temperature should stabilize at this point.
- Data Recording: The stable temperature reading is the boiling point of the liquid.^[8]



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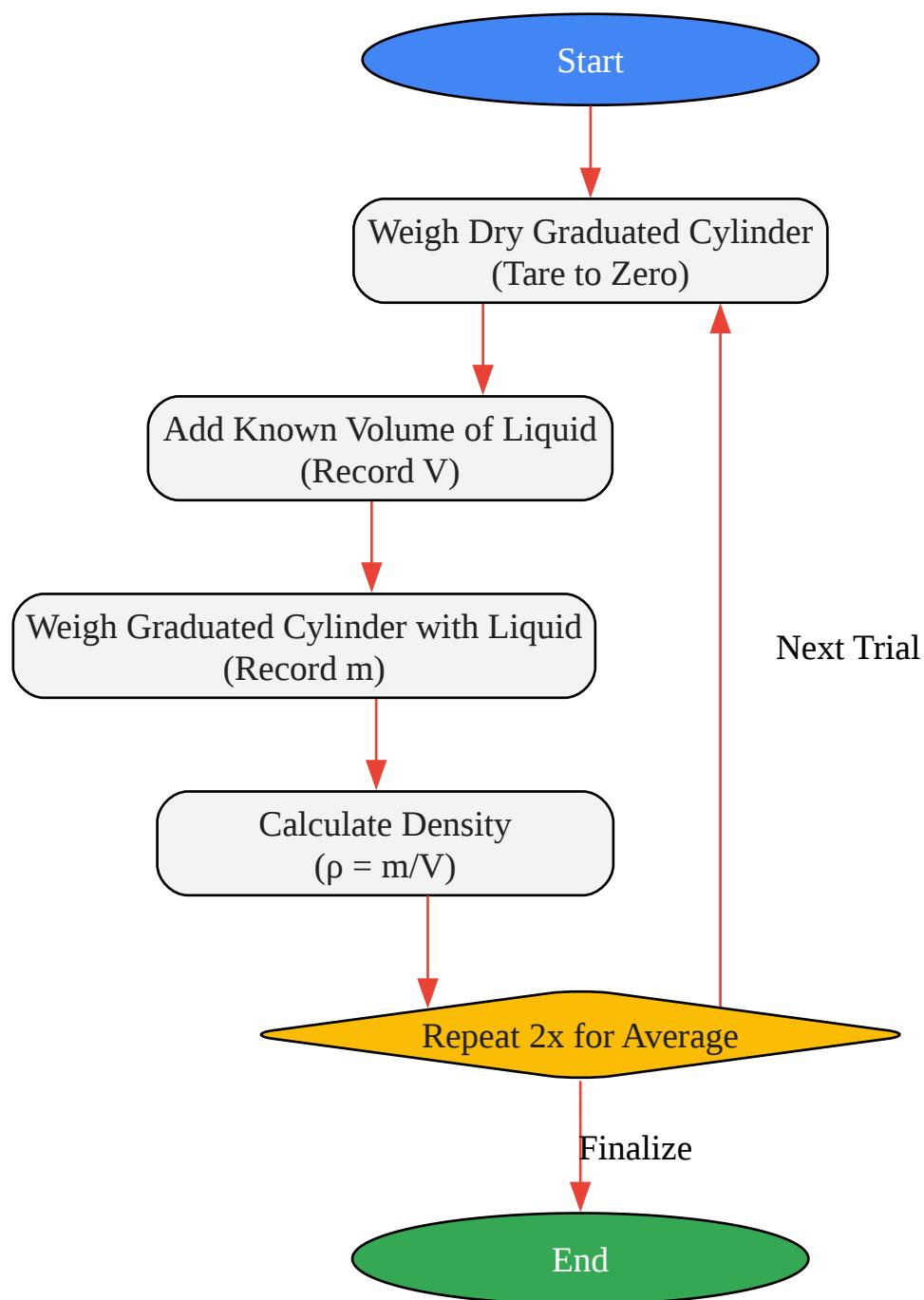
Workflow for Boiling Point Determination

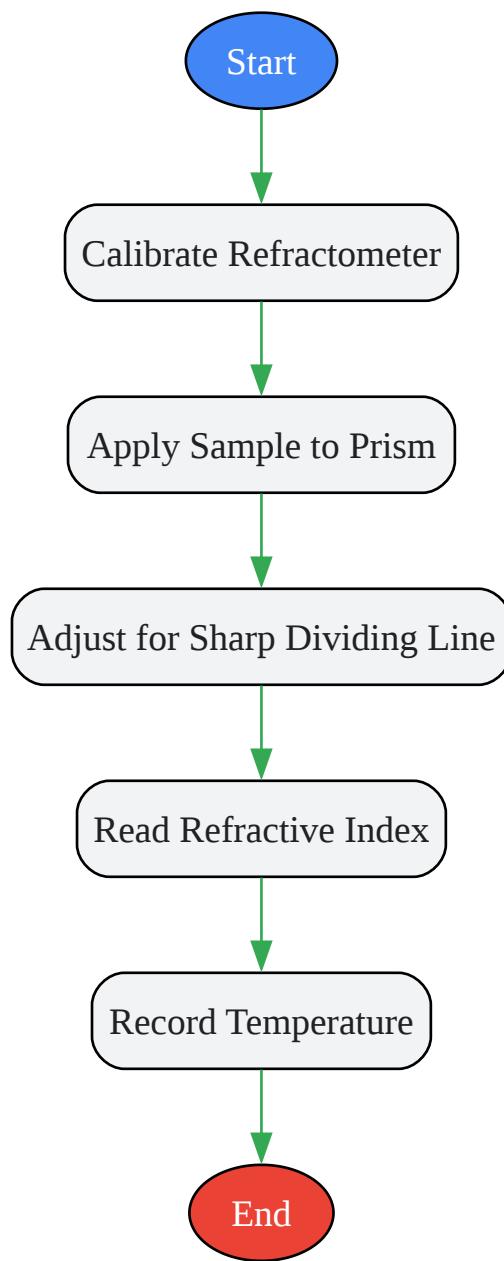
Determination of Density

Density is a fundamental physical property defined as mass per unit volume. A straightforward and accurate method involves weighing a precisely measured volume of the liquid.^{[9][10]}

Methodology:

- Weigh Empty Cylinder: Place a clean, dry 10 mL graduated cylinder on an electronic balance and tare it to zero.
- Measure Volume: Carefully add approximately 5-10 mL of **N-(2-Methoxyethyl)ethylamine** to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.
- Weigh Filled Cylinder: Place the graduated cylinder with the liquid back on the balance and record the mass.
- Calculation: Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).
- Repeatability: For enhanced accuracy, repeat the measurement two more times and calculate the average density.[\[10\]](#)





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